Spectroscopic Data of 2-Anilinopyrimidine-5-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*2-Anilinopyrimidine-5-carbaldehyde*
CAS No.:	*1080028-75-6*
Cat. No.:	*B1517348*

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-Anilinopyrimidine-5-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The information presented herein is a synthesis of data from closely related compounds and established spectroscopic principles, providing a robust framework for the characterization of this molecule.

Introduction

2-Anilinopyrimidine-5-carbaldehyde belongs to the anilinopyrimidine class of compounds, which are known for a wide range of biological activities, including antifungal, antibacterial, and anticancer properties.[1] The presence of a reactive aldehyde group at the 5-position of the pyrimidine ring makes it a versatile intermediate for the synthesis of more complex molecules and novel drug candidates.[2] Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of this compound, which is crucial for its application

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in research and development. This guide will delve into the expected spectroscopic signatures of **2-Anilinopyrimidine-5-carbaldehyde** and the underlying principles governing them.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of organic compounds. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **2-Anilinopyrimidine-5-carbaldehyde**.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **2-Anilinopyrimidine-5-carbaldehyde** is expected to exhibit distinct signals corresponding to the aldehyde proton, the pyrimidine ring protons, and the protons of the aniline moiety. The chemical shifts are influenced by the electronic environment of each proton.

Table 1: Predicted ^{1}H NMR Data for **2-Anilinopyrimidine-5-carbaldehyde**

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde-H	9.5 - 10.5	Singlet (s)	-
Pyrimidine-H4/H6	8.5 - 9.0	Singlet (s)	-
Aniline-NH	8.0 - 9.0	Broad Singlet (br s)	-
Aniline-H (ortho)	7.5 - 7.8	Doublet (d)	7-8
Aniline-H (meta)	7.2 - 7.5	Triplet (t)	7-8
Aniline-H (para)	7.0 - 7.2	Triplet (t)	7-8

Interpretation:

- Aldehyde Proton: The proton of the aldehyde group is highly deshielded due to the electron-withdrawing nature of the carbonyl group and is expected to appear as a sharp singlet in the downfield region of the spectrum (δ 9.5-10.5 ppm), a characteristic feature for aldehydes.[3]

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- Pyrimidine Protons: The two protons on the pyrimidine ring (at positions 4 and 6) are in identical chemical environments and are therefore expected to appear as a single, sharp singlet, also in the downfield region (δ 8.5-9.0 ppm), due to the electron-deficient nature of the pyrimidine ring.

- Aniline Protons: The protons on the aniline ring will exhibit a characteristic splitting pattern. The ortho protons are expected to be the most deshielded of the phenyl protons due to their proximity to the electron-withdrawing pyrimidine ring. The meta and para protons will appear further upfield.

- NH Proton: The amine proton signal is often broad due to quadrupole broadening and exchange with residual water in the solvent. Its chemical shift can be variable.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Anilinopyrimidine-5-carbaldehyde**

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aldehyde C=O	185 - 195
Pyrimidine C2	160 - 165
Pyrimidine C4/C6	155 - 160
Pyrimidine C5	115 - 125
Aniline C (ipso)	138 - 142
Aniline C (ortho)	120 - 125
Aniline C (meta)	128 - 130
Aniline C (para)	123 - 127

Interpretation:

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- Carbonyl Carbon: The carbon of the aldehyde group is the most deshielded carbon in the molecule and will appear significantly downfield (δ 185-195 ppm).[4]
- Pyrimidine Carbons: The carbons of the pyrimidine ring will have distinct chemical shifts. C2, bonded to the aniline nitrogen, will be significantly deshielded. C4 and C6 are equivalent and will appear as a single peak. C5, bearing the aldehyde group, will also be in the aromatic region.
- Aniline Carbons: The carbons of the aniline ring will show predictable chemical shifts, with the ipso-carbon (the carbon attached to the pyrimidine ring) being the most deshielded among the phenyl carbons.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Anilinopyrimidine-5-carbaldehyde** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).
- Instrumentation: Acquire the spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
  - Set the spectral width to cover the range of 0-12 ppm.
  - Use a sufficient number of scans to obtain a good signal-to-noise ratio.
  - Apply a relaxation delay of at least 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Set the spectral width to cover the range of 0-200 ppm.
  - Use proton decoupling to simplify the spectrum.
  - A longer acquisition time and a larger number of scans will be necessary due to the lower natural abundance of ^{13}C.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted IR Absorption Bands for **2-Anilinopyrimidine-5-carbaldehyde**

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch	3200 - 3400	Medium
C-H Stretch (Aromatic)	3000 - 3100	Medium
C-H Stretch (Aldehyde)	2700 - 2900	Weak (often two bands)
C=O Stretch (Aldehyde)	1680 - 1710	Strong
C=N and C=C Stretch (Aromatic Rings)	1500 - 1650	Medium to Strong
C-N Stretch	1200 - 1350	Medium

Interpretation:

- N-H Stretch: A medium intensity band in the region of 3200-3400 cm^{-1} is characteristic of the N-H stretching vibration of the secondary amine.[5]
- C=O Stretch: A strong absorption band in the range of 1680-1710 cm^{-1} is a definitive indicator of the carbonyl group of the aldehyde.[6]
- Aldehyde C-H Stretch: The C-H stretch of the aldehyde typically appears as two weak bands in the 2700-2900 cm^{-1} region.[7]
- Aromatic Stretches: Multiple bands in the 1500-1650 cm^{-1} region correspond to the C=N and C=C stretching vibrations within the pyrimidine and aniline rings.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.

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- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the sample on the ATR crystal or insert the KBr pellet into the sample holder.
  - Acquire the sample spectrum over the range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Table 4: Predicted Mass Spectrometry Data for **2-Anilinopyrimidine-5-carbaldehyde**

Ion	Predicted m/z	Interpretation
$[M]^{+\cdot}$	199.07	Molecular Ion
$[M-H]^+$	198.06	Loss of a hydrogen radical
$[M-CHO]^+$	170.07	Loss of the formyl radical
$[C_6H_5NH]^{+\cdot}$	93.06	Aniline fragment
$[C_4H_3N_2\text{-}CHO]^+$	95.03	Pyrimidine-carbaldehyde fragment

Interpretation:

- Molecular Ion: The molecular ion peak ($[M]^{+\cdot}$) is expected at an m/z value corresponding to the molecular weight of the compound ($C_{11}H_9N_3O$), which is approximately 199.21 g/mol .[8]
- Fragmentation Pattern: The fragmentation of **2-Anilinopyrimidine-5-carbaldehyde** under electron ionization (EI) is expected to involve characteristic losses. Cleavage of the bond adjacent to the carbonyl group can lead to the loss of a hydrogen radical ($[M-H]^+$) or the formyl radical ($[M-CHO]^+$).[9][10] Fragmentation of the C-N bond between the pyrimidine and

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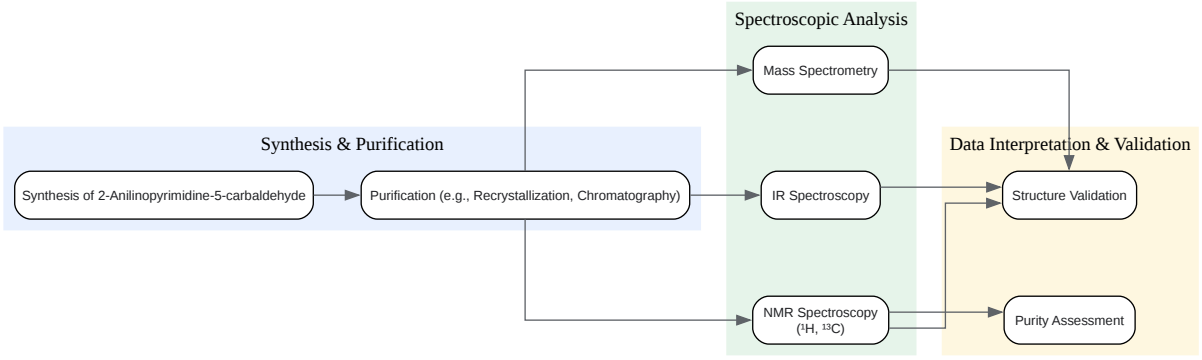
aniline rings can generate fragments corresponding to the aniline cation radical and the pyrimidine-carbaldehyde cation.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas or liquid chromatography.
- Ionization: Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. EI is likely to produce more fragmentation, which is useful for structural elucidation.
- Mass Analysis: A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be used to separate the ions based on their mass-to-charge ratio.

Spectroscopic Characterization Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of **2-Anilinopyrimidine-5-carbaldehyde**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **2-Anilinopyrimidine-5-carbaldehyde**.

Conclusion

This technical guide has provided a comprehensive overview of the expected NMR, IR, and MS spectroscopic data for **2-Anilinopyrimidine-5-carbaldehyde**. By combining predicted data with established spectroscopic principles and data from analogous structures, a detailed and reliable characterization of this important synthetic intermediate can be achieved. The provided experimental protocols and interpretation guidelines serve as a valuable resource for researchers in the fields of synthetic chemistry, medicinal chemistry, and drug discovery.

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